

Application Notes and Protocols: Solubility of LEP(116-130)(mouse) in PBS

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Compound of Interest

Compound Name: LEP(116-130)(mouse)

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Introduction

LEP(116-130) is a synthetic fragment of the mouse leptin protein that has demonstrated biological activity, including the ability to restrict weight gain and reduce food intake in leptin-deficient mice.[1][2][3] The solubility of this peptide in physiologically relevant buffers such as Phosphate-Buffered Saline (PBS) is a critical parameter for its application in in-vitro and in-vivo studies. These application notes provide a summary of the available solubility data and a detailed protocol for dissolving and handling mouse LEP(116-130) in PBS. Additionally, an overview of the leptin signaling pathway is provided for contextual understanding.

Quantitative Solubility Data

The solubility of mouse LEP(116-130) has been reported in various aqueous solutions. The following table summarizes the available quantitative data.

Solvent	Reported Solubility	Molar Concentration (approx.)	Source(s)
PBS	100 mg/mL	64.07 mM	[4] [5] [6]
Water	≥ 50 mg/mL	≥ 32.04 mM	[3]
Water	Soluble to 1 mg/mL	~0.64 mM	[1] [2]
DMSO	Soluble	Not specified	[7]

Note: In one study, LEP(116-130) showed incomplete solubility in PBS, which was partially improved by using Ringer's solution.[\[8\]](#) This suggests that while high concentrations in PBS are achievable, solubility can be influenced by specific experimental conditions.

Experimental Protocol for Solubilization in PBS

This protocol provides a general guideline for dissolving lyophilized mouse LEP(116-130) in PBS. It is recommended to first test the solubility of a small amount of the peptide before dissolving the entire stock.[\[9\]](#)

Materials:

- Lyophilized mouse LEP(116-130) peptide
- Sterile Phosphate-Buffered Saline (PBS), pH 7.4
- Sterile, nuclease-free microcentrifuge tubes
- Vortex mixer
- Ultrasonic bath/sonicator (optional)

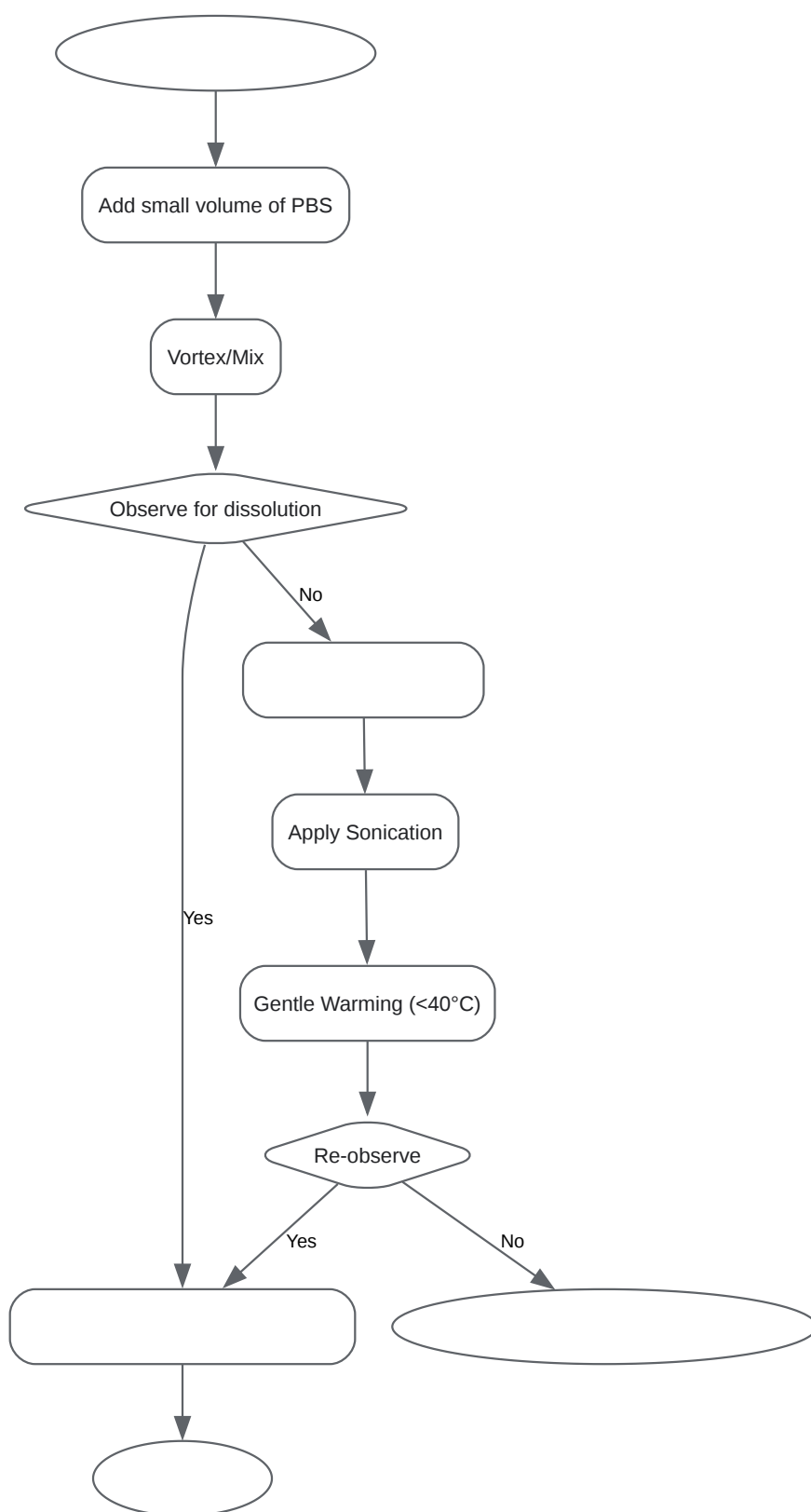
Procedure:

- Equilibrate the Peptide: Before opening, allow the vial of lyophilized peptide to warm to room temperature to prevent condensation.

- Initial Dissolution Attempt:
 - Add the desired volume of sterile PBS (pH 7.4) to the vial to achieve the target concentration.
 - Vortex the solution for 30-60 seconds to facilitate dissolution.
- Enhancing Solubility (if necessary):
 - If the peptide does not fully dissolve, sonication can be employed.^[9] Briefly sonicate the solution in an ultrasonic water bath for 10-20 seconds. Avoid prolonged sonication to prevent peptide degradation.
 - Gentle warming of the solution to no more than 40°C can also aid in solubilization.^[10]
- Visual Inspection: A successfully solubilized peptide solution should be clear and free of any visible particulates.^[9] If the solution remains cloudy or contains precipitates, the peptide may not be fully dissolved.
- Storage:
 - For short-term storage (up to one month), store the peptide solution at -20°C.
 - For long-term storage (up to six months), aliquot the solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -80°C.^[4]

Experimental Workflow for Solubility Testing

The following diagram illustrates a logical workflow for determining the solubility of a peptide like LEP(116-130) in a given solvent.



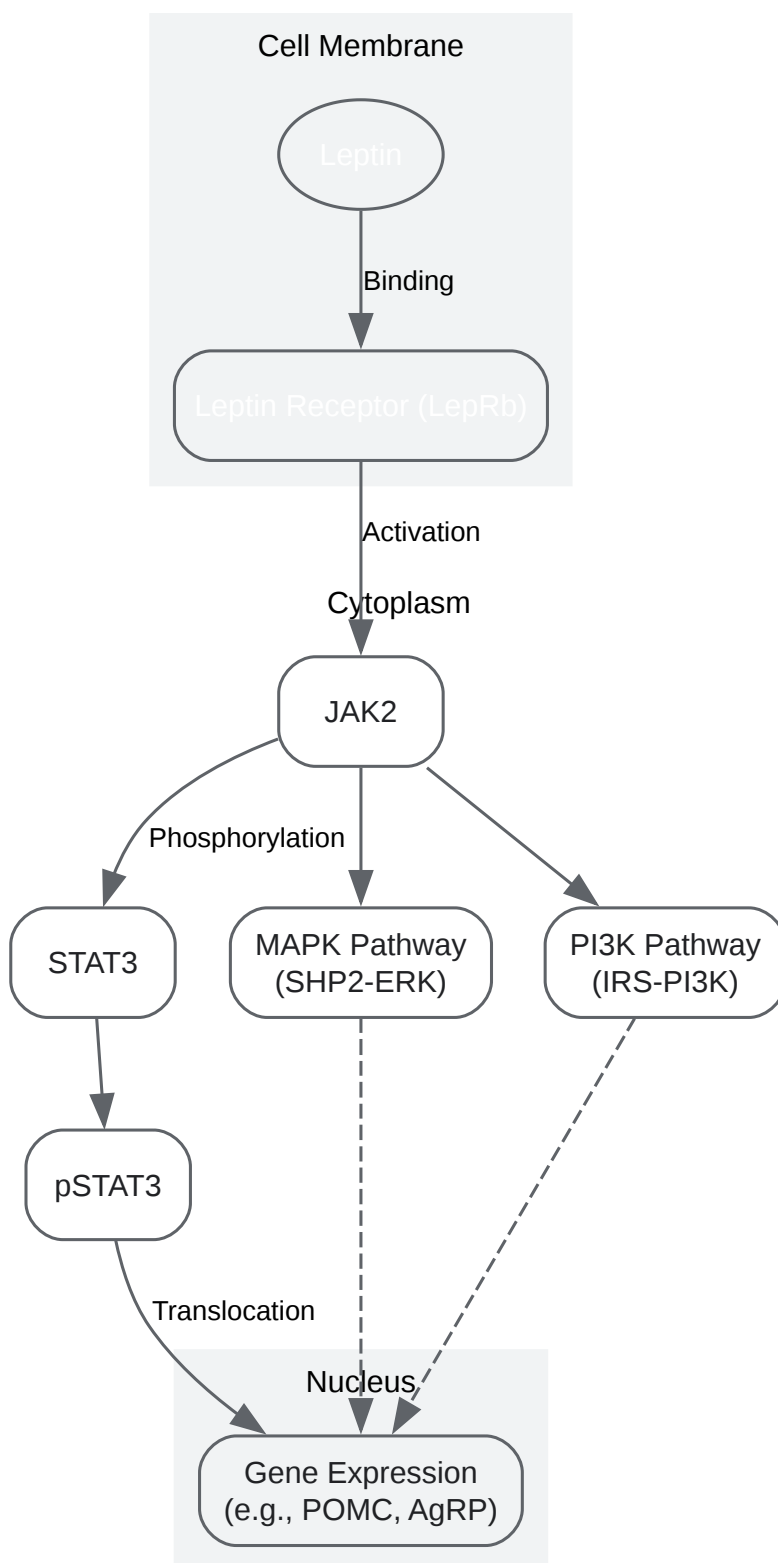
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Caption: Workflow for peptide solubility testing in PBS.

Leptin Signaling Pathway Overview

Leptin exerts its biological effects by binding to the long form of the leptin receptor (LepRb), which initiates a cascade of intracellular signaling events.^[11] The primary and best-characterized pathway is the Janus kinase/signal transducers and activators of transcription (JAK/STAT) pathway.^[12] Upon leptin binding, JAK2 is activated, leading to the phosphorylation of STAT3, which then translocates to the nucleus to regulate gene expression.^{[13][14]} Other significant signaling pathways activated by leptin include the mitogen-activated protein kinase (MAPK) and the phosphatidylinositol 3-kinase (PI3K) pathways.^{[13][15]} These pathways are involved in regulating various physiological processes, including energy balance, food intake, and metabolism.^[15]

The following diagram provides a simplified representation of the major leptin signaling pathways.



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Caption: Simplified overview of major leptin signaling pathways.

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